

An In-depth Technical Guide to 3 α -Aminocholestane: Structure, Properties, and Applications

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Compound of Interest

Compound Name: 3 β -Aminocholestane

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This technical guide provides a comprehensive overview of 3 α -Aminocholestane, a synthetic aminosteroid of significant interest in immunological and cancer research. This document is intended for researchers, scientists, and drug development professionals, offering in-depth information on its chemical structure, physicochemical properties, synthesis, and key applications.

Introduction: The Significance of 3 α -Aminocholestane

3 α -Aminocholestane, commonly referred to as 3AC, is a crucial molecule in the study of intracellular signaling pathways.^{[1][2]} Its prominence arises from its specific and selective inhibition of the SH2 domain-containing inositol 5-phosphatase 1 (SHIP1), an enzyme predominantly expressed in hematopoietic cells.^{[3][4]} SHIP1 plays a critical role in regulating immune cell activation and survival by dephosphorylating the signaling lipid phosphatidylinositol (3,4,5)-trisphosphate (PIP3). By inhibiting SHIP1, 3 α -Aminocholestane modulates a variety of cellular processes, making it a valuable tool for investigating the SHIP1

signaling axis and a potential therapeutic agent for hematologic malignancies and allogeneic transplantation.^{[1][4][5]}

Chemical Structure and Nomenclature

3 α -Aminocholestane is a derivative of the cholestane steroid nucleus. The core structure consists of a saturated tetracyclic hydrocarbon framework. The defining feature is the presence of an amino group at the C-3 position with an alpha (α) configuration, meaning it lies below the plane of the steroid ring system.

- IUPAC Name: (3 α ,5 α)-Cholestan-3-amine
- Synonyms: 3AC, 3 alpha-aminocholestane^{[1][2]}
- CAS Number: 2206-20-4^[2]
- Molecular Formula: C₂₇H₄₉N^[2]
- Molecular Weight: 387.7 g/mol ^[6]

The cholestane side chain at C-17 is a saturated eight-carbon chain. The stereochemistry of the ring junctions is based on the 5 α -cholestane structure, where the A and B rings are in a trans fusion.

Physicochemical and Spectroscopic Properties

3 α -Aminocholestane is typically a solid at room temperature and exhibits solubility in organic solvents such as ethanol.^[7] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of 3 α -Aminocholestane

Property	Value	Reference
Molecular Formula	C ₂₇ H ₄₉ N	[2]
Molecular Weight	387.7 g/mol	[6]
Physical Form	Solid	[8]
Solubility	Soluble in ethanol (50 mg/mL)	[7]
Purity	≥98% (by ¹ H-NMR)	[8]

Spectroscopic Characterization

Detailed experimental spectral data for 3 α -Aminocholestane is not readily available in the public domain. However, based on its known structure, the following are the expected characteristic spectroscopic features.

¹H NMR Spectroscopy (Predicted): The ¹H NMR spectrum would be complex due to the large number of overlapping signals from the steroidal backbone. Key expected signals include:

- A multiplet in the region of 2.5-3.0 ppm corresponding to the proton on the carbon bearing the amino group (C-3 proton).
- Several singlets between 0.6 and 1.0 ppm corresponding to the angular methyl groups of the steroid nucleus.
- A complex series of multiplets between 0.8 and 2.0 ppm arising from the methylene and methine protons of the rings and the side chain.

¹³C NMR Spectroscopy (Predicted): The ¹³C NMR spectrum would show 27 distinct signals corresponding to the 27 carbon atoms in the molecule. Expected chemical shifts include:

- A signal for the C-3 carbon bonded to the amino group in the range of 50-60 ppm.
- Signals for the angular methyl carbons between 12 and 25 ppm.
- A series of signals for the carbons of the steroidal rings and side chain between 20 and 60 ppm.

FT-IR Spectroscopy (Predicted): The FT-IR spectrum would display characteristic absorption bands for the functional groups present:

- N-H stretching vibrations for the primary amine in the region of 3300-3500 cm^{-1} . Primary amines typically show two bands in this region.
- C-H stretching vibrations of the alkyl groups just below 3000 cm^{-1} .
- N-H bending vibrations around 1590-1650 cm^{-1} .
- C-N stretching vibration in the range of 1000-1200 cm^{-1} .

Mass Spectrometry (Predicted): In an electron ionization (EI) mass spectrum, the molecular ion peak (M^+) would be expected at m/z 387. The fragmentation pattern would likely involve the loss of the amino group and characteristic cleavages of the steroid ring system and the side chain.

Synthesis of 3 α -Aminocholestane

A common and effective method for the synthesis of 3 α -Aminocholestane is the reductive amination of cholestan-3-one. This two-step, one-pot reaction involves the formation of an imine intermediate from the ketone, followed by its reduction to the corresponding amine.

Representative Experimental Protocol: Reductive Amination of Cholestan-3-one

Disclaimer: The following is a representative protocol based on general procedures for the reductive amination of steroidal ketones. It has not been directly extracted from a publication detailing the synthesis of 3 α -Aminocholestane.

Step 1: Imine Formation

- In a round-bottom flask, dissolve cholestan-3-one (1 equivalent) in a suitable solvent such as methanol or ethanol.
- Add a source of ammonia (e.g., ammonium acetate or a solution of ammonia in methanol) in excess.

- Optionally, a catalytic amount of a weak acid (e.g., acetic acid) can be added to facilitate imine formation.
- Stir the reaction mixture at room temperature for several hours to allow for the formation of the imine intermediate.

Step 2: Reduction of the Imine

- To the reaction mixture containing the in situ-formed imine, add a reducing agent such as sodium borohydride (NaBH_4) or sodium cyanoborohydride (NaBH_3CN) portion-wise at 0 °C.
- Allow the reaction to warm to room temperature and stir for an additional several hours until the reaction is complete (monitored by TLC).
- Quench the reaction by the slow addition of water.
- Extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

Step 3: Purification

- The crude product can be purified by column chromatography on silica gel using a gradient of a suitable solvent system (e.g., dichloromethane/methanol) to yield 3 α -Aminocholestane. The stereoselectivity of the reduction may yield a mixture of 3 α and 3 β isomers, which would require careful chromatographic separation.

Synthesis Workflow Diagram



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Caption: Synthesis workflow for 3α-Aminocholestane via reductive amination.

Chemical Reactivity and Properties

The chemical reactivity of 3α-Aminocholestane is primarily dictated by the lone pair of electrons on the nitrogen atom of the primary amino group. This makes the molecule basic and nucleophilic.

- **Basicity:** As an amine, 3α-Aminocholestane can react with acids to form ammonium salts, which can improve its water solubility.
- **Nucleophilicity:** The amino group can act as a nucleophile in various reactions, including:
 - **Alkylation:** Reaction with alkyl halides to form secondary, tertiary, and quaternary ammonium salts.
 - **Acylation:** Reaction with acid chlorides or anhydrides to form amides.
 - **Reaction with Carbonyls:** Further reaction with aldehydes or ketones to form Schiff bases (imines), although this is typically reversible.

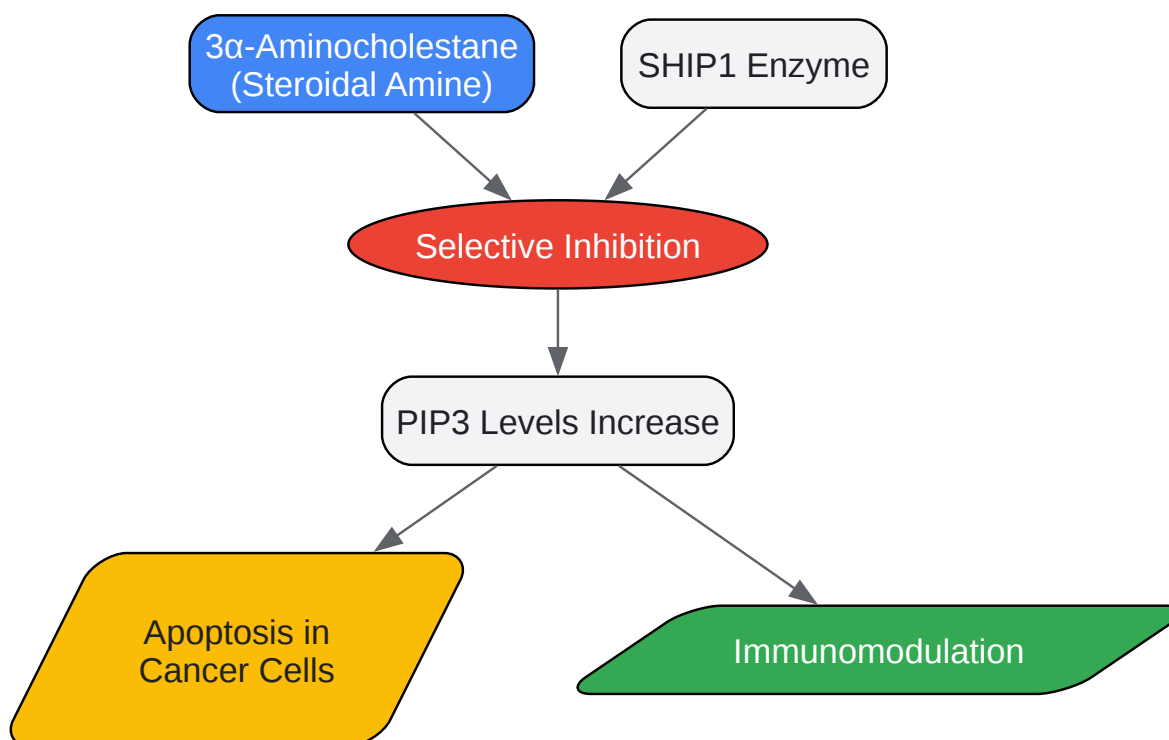
The sterically hindered environment of the steroid backbone can influence the accessibility and reactivity of the 3α-amino group.

Applications in Research and Drug Development

The primary application of 3 α -Aminocholestane is as a selective inhibitor of SHIP1.[3] This property has been leveraged in several areas of research:

- **Hematologic Malignancies:** By inhibiting SHIP1, 3 α -Aminocholestane can induce apoptosis in certain leukemia and multiple myeloma cells that are dependent on SHIP1 activity for survival.[2][9] This suggests that SHIP1 is a potential therapeutic target for these types of cancers.[5]
- **Immunoregulation:** 3 α -Aminocholestane has been shown to increase the number of immunoregulatory cells and enhance blood cell recovery in myelosuppressed models.[4] This has implications for improving the success of allogeneic transplantation and treating certain autoimmune disorders.
- **Tool Compound in Cell Biology:** As a selective inhibitor, 3 α -Aminocholestane is a valuable tool for elucidating the complex roles of SHIP1 in various cellular signaling pathways.

Structure-Function Relationship



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Caption: Relationship between the structure of 3 α -Aminocholestane and its biological function.

Conclusion

3 α -Aminocholestane is a synthetic steroid with significant biological activity as a selective SHIP1 inhibitor. Its unique structure allows it to modulate key signaling pathways in hematopoietic cells, making it an invaluable tool for research into cancer and immunology. Further investigation into its mechanism of action and the development of more potent and specific analogs hold promise for the development of novel therapeutics.

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